

Physical properties of Diethyl (Boc-amino)malonate (boiling point, density).

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Compound of Interest

Compound Name: Diethyl (Boc-amino)malonate

Cat. No.: B020176

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Physical Properties of Diethyl (Boc-amino)malonate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl (Boc-amino)malonate is a pivotal reagent in modern organic synthesis, particularly valued in the fields of peptide synthesis and pharmaceutical development. Its unique structure, featuring a tert-butyloxycarbonyl (Boc) protecting group on the amino function of diethyl malonate, allows for the controlled and efficient introduction of amino acid moieties into complex molecular architectures. This guide provides an in-depth overview of the key physical properties of **Diethyl (Boc-amino)malonate**, namely its boiling point and density, supported by available experimental data.

Core Physical Properties

The physical characteristics of a compound are fundamental to its handling, application in reactions, and purification. For **Diethyl (Boc-amino)malonate**, the boiling point and density are critical parameters for researchers designing synthetic routes and purification protocols.

Data Presentation

The following table summarizes the reported quantitative physical data for **Diethyl (Boc-amino)malonate**.

Physical Property	Value	Conditions
Boiling Point	218 °C	(lit.) [1] [2] [3]
Density	1.079 g/mL	at 25 °C (lit.) [1] [2] [3]

Experimental Protocols

While detailed experimental procedures for the determination of the boiling point and density of **Diethyl (Boc-amino)malonate** are not extensively documented in publicly available literature, a representative synthetic protocol provides insight into the compound's formation.

Synthesis of Diethyl (Boc-amino)malonate

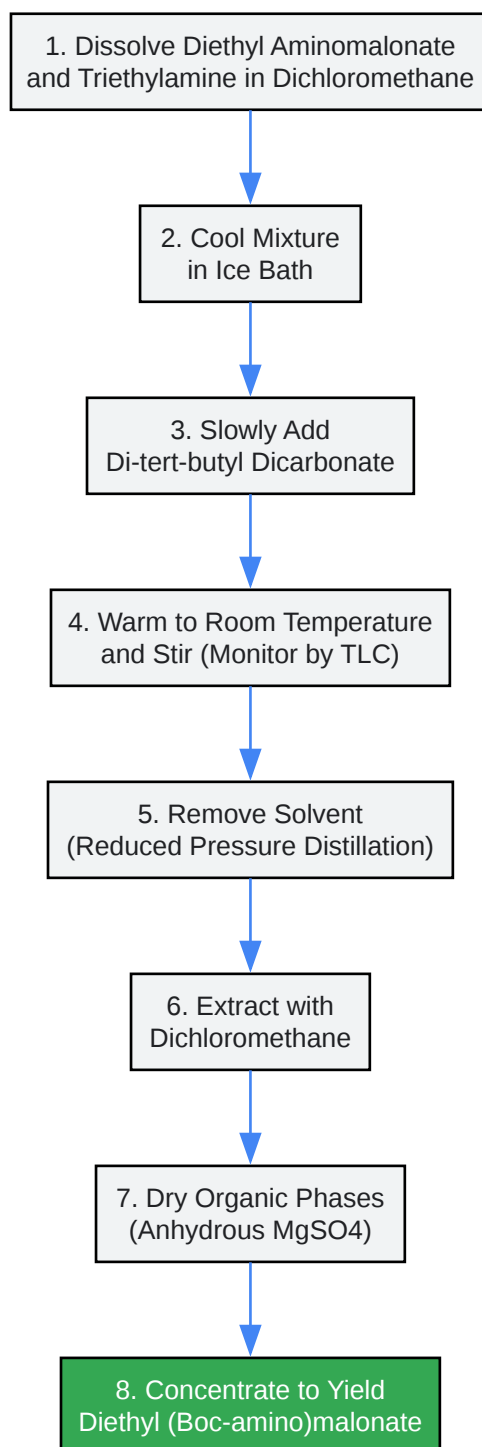
A common method for the preparation of **Diethyl (Boc-amino)malonate** involves the reaction of diethyl aminomalonate with di-tert-butyl dicarbonate.[\[2\]](#)

Methodology:

- Diethyl aminomalonate and triethylamine are dissolved in dichloromethane in a three-necked flask under an ice bath.[\[2\]](#)
- Di-tert-butyl dicarbonate is then slowly added to the solution.[\[2\]](#)
- The reaction mixture is gradually brought to room temperature and stirred continuously. The progress of the reaction is monitored by thin-layer chromatography (TLC).[\[2\]](#)
- Upon completion of the reaction, the solvent is removed by distillation under reduced pressure.[\[2\]](#)
- The resulting residue is extracted with dichloromethane.[\[2\]](#)
- The combined organic phases are dried with anhydrous magnesium sulfate and then concentrated to yield the final product, **Diethyl (Boc-amino)malonate**, as a colorless oil.[\[2\]](#)

Visualized Workflow: Synthesis of Diethyl (Boc-amino)malonate

The following diagram illustrates the key steps in the synthesis of **Diethyl (Boc-amino)malonate**.



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